

# Minimizing JTE-607 toxicity in non-cancerous cells

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## Compound of Interest

Compound Name: *Jte-607*

Cat. No.: *B1662373*

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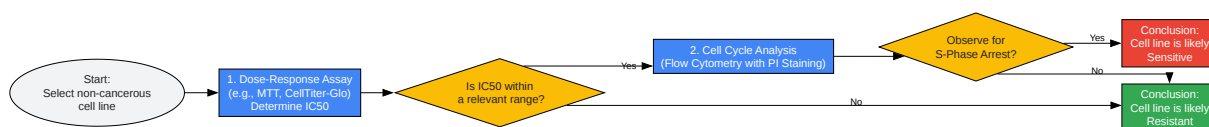
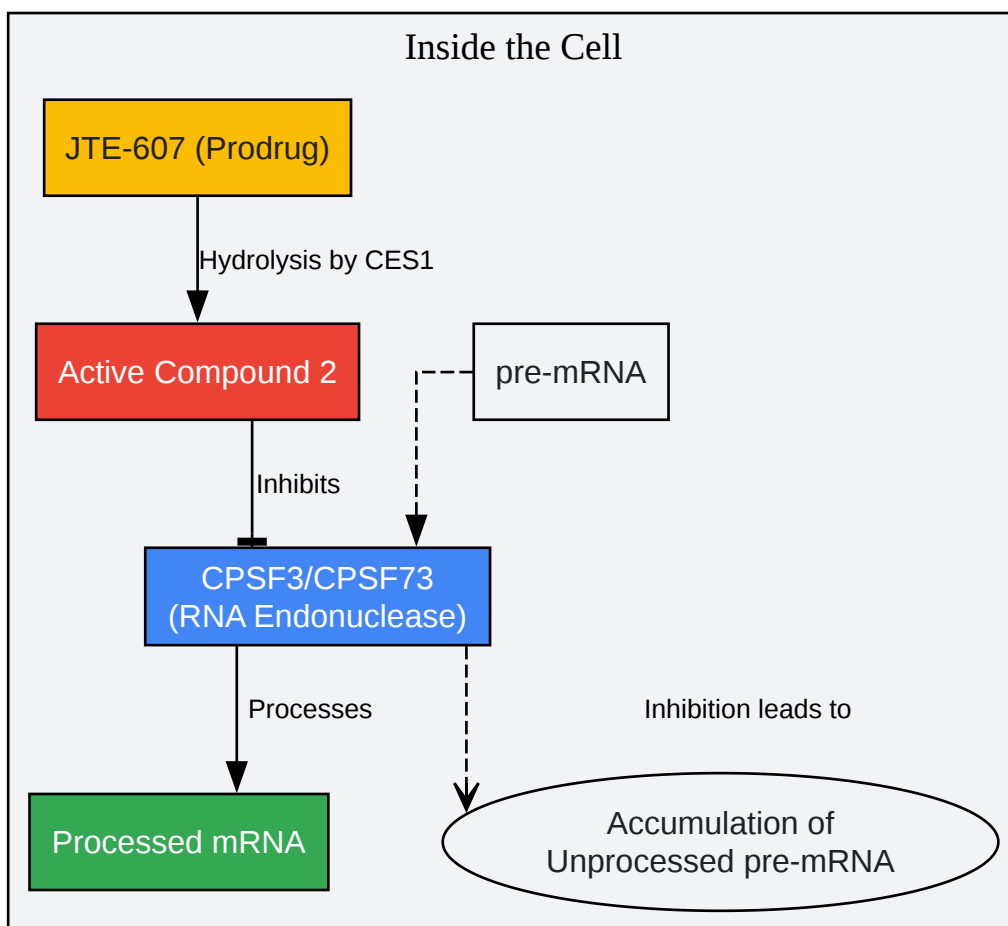
## Technical Support Center: JTE-607

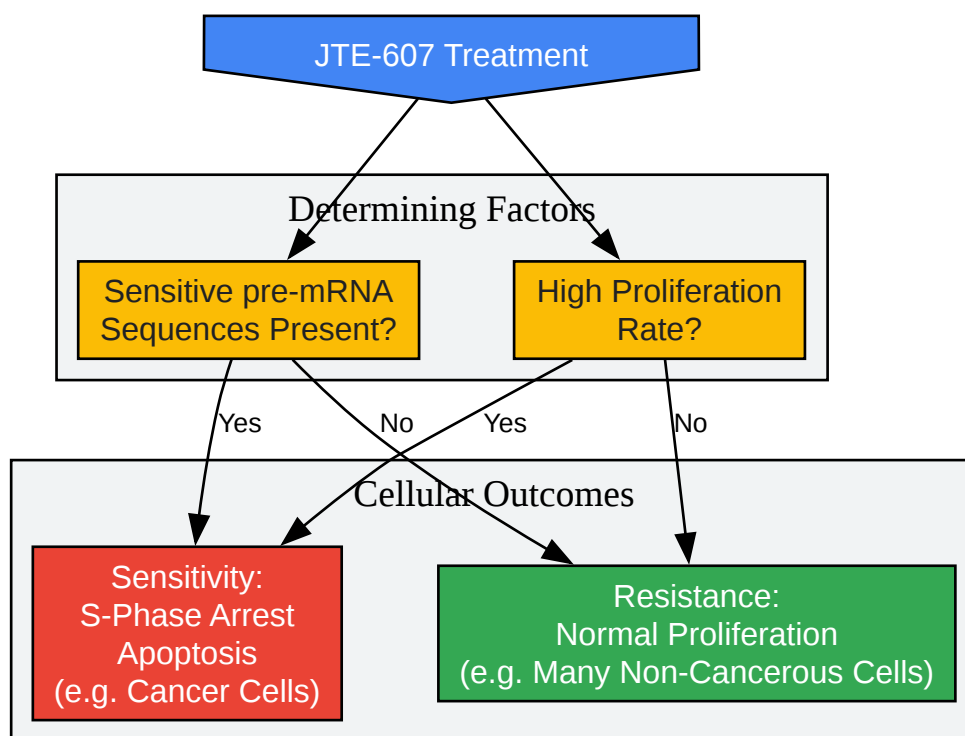
This guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers using **JTE-607**, with a focus on understanding and minimizing potential toxicity in non-cancerous cells.

## Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the mechanism of action for **JTE-607**?

A1: **JTE-607** is a prodrug that is metabolically activated within the cell. The cellular enzyme carboxylesterase 1 (CES1) hydrolyzes **JTE-607** into its active form, referred to as Compound 2.<sup>[1][2]</sup> This active compound directly targets and inhibits Cleavage and Polyadenylation Specificity Factor Subunit 3 (CPSF3, also known as CPSF73).<sup>[3][4]</sup> CPSF3 is a critical RNA endonuclease responsible for the 3'-end processing of messenger RNA precursors (pre-mRNAs).<sup>[3][4]</sup> By inhibiting CPSF3, **JTE-607** causes an accumulation of unprocessed pre-mRNAs, disrupting gene expression.<sup>[3][4]</sup>





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## References

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